

# An In-depth Technical Guide to 3-Iodo-2,2'-bipyridine

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## Compound of Interest

Compound Name: 3-Iodo-2,2'-bipyridine

Cat. No.: B15248130

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Iodo-2,2'-bipyridine**, a halogenated derivative of the versatile bipyridine ligand. This document details its chemical identity, properties, synthesis, and potential biological significance, offering valuable information for its application in research and development.

## Chemical Identity and Nomenclature

The compound with the chemical structure of an iodine atom substituted at the 3-position of a 2,2'-bipyridine core is formally identified by the following nomenclature:

- IUPAC Name: **3-iodo-2,2'-bipyridine** or 3-iodo-2-(pyridin-2-yl)pyridine
- CAS Number: 184345-32-2

Synonyms: While a comprehensive official list of synonyms is not readily available, based on common chemical naming conventions, the following can be used:

- 3-Iodo-2,2'-bipyridyl
- 3-Iodo-2,2'-dipyridyl

## Physicochemical Properties

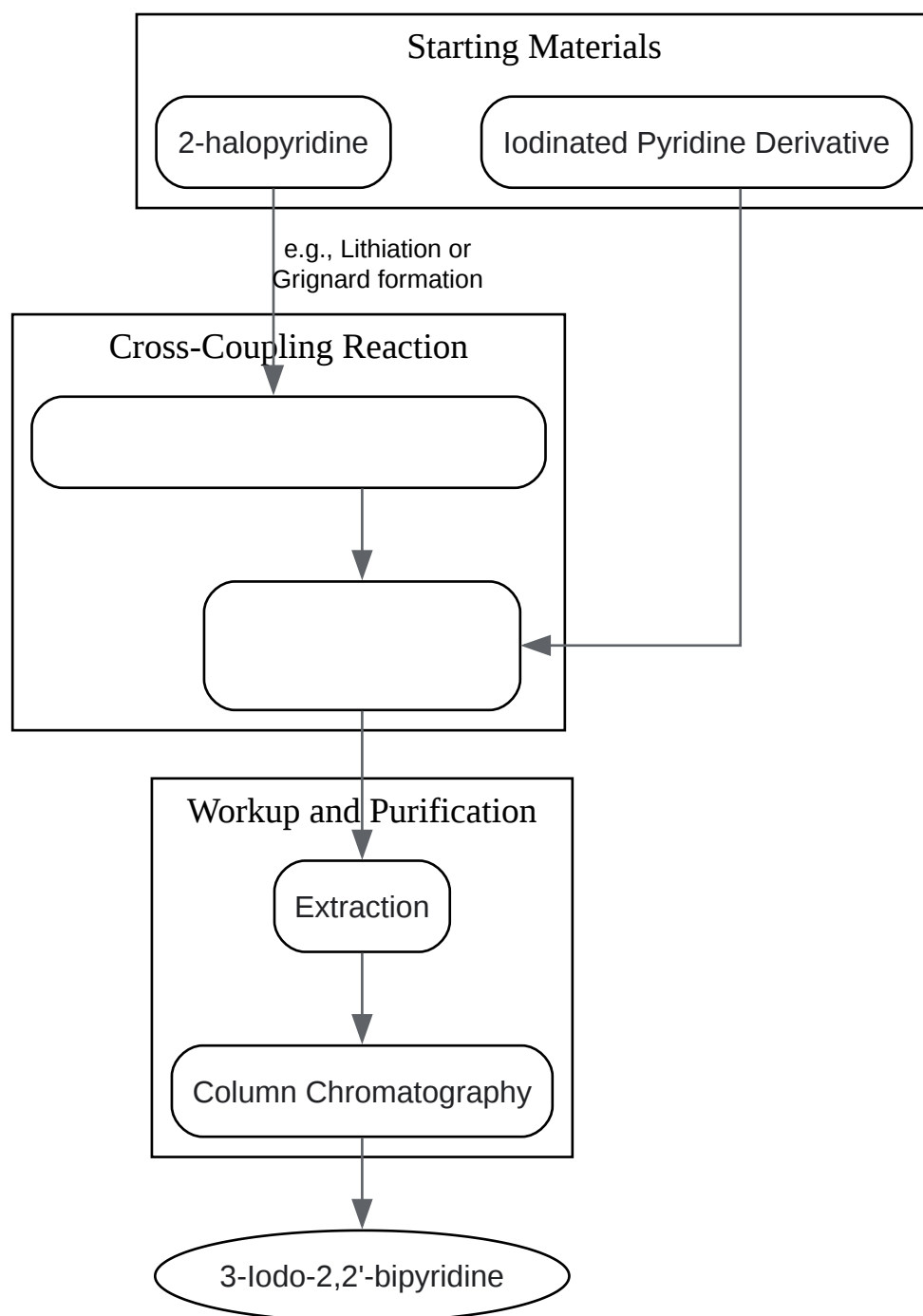
Quantitative physicochemical data for **3-Iodo-2,2'-bipyridine** is not extensively documented in publicly available literature. However, based on the properties of the parent molecule, 2,2'-bipyridine, and related iodo-substituted pyridines, the following characteristics can be inferred. It is important to note that these are predicted properties and should be confirmed through experimental analysis.

Property	Predicted Value/Information
Molecular Formula	C <sub>10</sub> H <sub>7</sub> IN <sub>2</sub>
Molecular Weight	282.08 g/mol
Appearance	Likely a solid at room temperature
Solubility	Expected to have low solubility in water and better solubility in organic solvents.
Melting Point	Not available
Boiling Point	Not available
Density	Not available

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Iodo-2,2'-bipyridine** is not widely published, its synthesis can be approached through established methods for the preparation of substituted bipyridines. One potential synthetic strategy involves the cross-coupling of an appropriate iodinated pyridine derivative with a 2-pyridyl organometallic reagent.

A general conceptual workflow for such a synthesis is outlined below. Note: This is a generalized representation and would require optimization of specific reagents, catalysts, and reaction conditions.



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Caption: Conceptual workflow for the synthesis of **3-Iodo-2,2'-bipyridine**.

A plausible experimental approach could involve a Negishi or Suzuki coupling reaction. For instance, the Negishi coupling would involve the reaction of a 2-pyridylzinc halide with a 3-iodo-2-halopyridine in the presence of a palladium catalyst.

#### General Experimental Considerations (Hypothetical Protocol):

- **Preparation of 2-Pyridylzinc Halide:** To a solution of 2-bromopyridine in an anhydrous ethereal solvent (e.g., THF) under an inert atmosphere, a solution of n-butyllithium would be added dropwise at low temperature (-78 °C). After stirring, a solution of zinc chloride in the same solvent would be added to form the 2-pyridylzinc chloride.
- **Cross-Coupling:** To the freshly prepared 2-pyridylzinc chloride solution, 2,3-diiodopyridine and a palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>) would be added. The reaction mixture would be allowed to warm to room temperature and then refluxed until completion, as monitored by TLC or GC-MS.
- **Workup and Purification:** The reaction would be quenched with a saturated aqueous solution of ammonium chloride. The aqueous layer would be extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers would be washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product would then be purified by column chromatography on silica gel to yield **3-Iodo-2,2'-bipyridine**.

## Biological Significance and Signaling Pathways

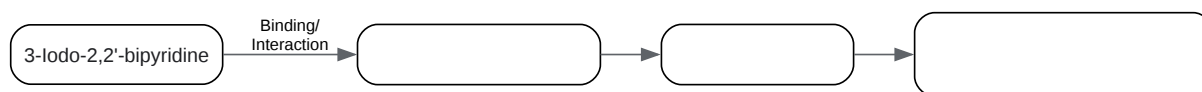
There is currently no direct evidence in the scientific literature detailing the specific involvement of **3-Iodo-2,2'-bipyridine** in biological signaling pathways. However, the broader class of bipyridine derivatives is known to possess a range of biological activities, including antimicrobial, antiviral, and anticancer effects.

Notably, iodinated compounds are being explored for their potential in drug design, with the iodine atom capable of forming halogen bonds, which can influence ligand-protein interactions. Studies on other iodinated bipyridines have suggested potential antiproliferative activity against cancer cell lines. The mechanism of action for such compounds could involve the induction of apoptosis or the inhibition of key enzymes involved in cell proliferation.

The potential for **3-Iodo-2,2'-bipyridine** to interact with signaling pathways could be hypothesized based on the known activities of similar molecules. For example, some metal complexes of bipyridine derivatives have been shown to induce the production of reactive

oxygen species (ROS), which can in turn modulate various signaling cascades, including those involved in apoptosis and cell cycle regulation.

The logical relationship for a hypothetical mechanism of action is depicted below:



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Caption: Hypothetical mechanism of action for **3-Iodo-2,2'-bipyridine**.

Further research is required to elucidate the specific biological targets and signaling pathways that may be modulated by **3-Iodo-2,2'-bipyridine**. Its structural similarity to other biologically active bipyridines makes it a compound of interest for further investigation in drug discovery and chemical biology.

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